

protocol for dissolving and handling 16:0 Lyso PS

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Compound of Interest

Compound Name: 16:0 Lyso PS

Cat. No.: B15548141

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Application Notes and Protocols for 16:0 Lyso PS

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed protocols for the dissolution and handling of **16:0 Lyso PS** (1-palmitoyl-2-hydroxy-sn-glycero-3-phospho-L-serine), a bioactive lysophospholipid crucial for research in cell signaling, immunology, and drug delivery.

Product Information and Specifications

16:0 Lyso PS is a lysophospholipid containing the saturated fatty acid palmitic acid (16:0) at the sn-1 position. It is involved in various cellular processes and acts as a signaling molecule through G protein-coupled receptors.

Table 1: Chemical and Physical Properties of **16:0 Lyso PS**

Property	Value	Reference
Systematic Name	1-palmitoyl-2-hydroxy-sn-glycero-3-phospho-L-serine	[1]
Alternate Names	16:0 LPS, L- α -lysophosphatidylserine	[2]
CAS Number	143077-66-1	[1]
Molecular Formula	C22H43NNaO9P	[2]
Molecular Weight	519.54 g/mol	[1]
Physical Form	Powder	[1]
Purity	$\geq 99\%$	[1]
Storage	Store as a dry powder at -20°C.	[1][2]

Solubility

Quantitative solubility data for **16:0 Lyso PS** is not readily available. However, based on data for similar lysophospholipids, the following provides an estimation of its solubility. It is recommended to perform small-scale solubility tests before preparing larger stock solutions.

Table 2: Estimated Solubility of **16:0 Lyso PS**

Solvent	Estimated Solubility	Reference (for similar lysophospholipids)
Methanol	>1 mg/mL	[2]
Ethanol	~5 mg/mL	[3]
DMSO	Sparingly soluble (~30 mg/mL for 16:0 Lyso-PG)	[3][4]
DMF	Sparingly soluble (~30 mg/mL for 16:0 Lyso-PG)	[3][4]
Chloroform	Sparingly soluble	[4]
PBS (pH 7.2)	~1 mg/mL (Aqueous solutions are not recommended for long-term storage)	[3]

Safety and Handling

The toxicological properties of **16:0 Lyso PS** are not fully known.[2] Therefore, it is essential to handle this compound with care in a laboratory setting.

- Personal Protective Equipment (PPE): Wear appropriate PPE, including a lab coat, safety glasses, and gloves, when handling the powder and its solutions.
- Handling: Avoid inhalation of the powder and contact with skin and eyes. Handle in a well-ventilated area or a chemical fume hood.
- Disposal: Dispose of waste in accordance with local, state, and federal regulations.

For more detailed safety information, it is advisable to consult the Safety Data Sheet (SDS) from the supplier. An SDS for the similar compound 1-Palmitoyl-2-hydroxy-sn-glycero-3-PC states that it is not classified as a hazardous substance.[5]

Experimental Protocols

Preparation of Stock Solutions

This protocol is adapted from a method for preparing C18:1 lyso-PS stock solutions and is recommended for creating a concentrated stock that can be diluted for working solutions.

Materials:

- **16:0 Lyso PS** powder
- Anhydrous chloroform or methanol
- Inert gas (Argon or Nitrogen)
- Sterile glass vials with Teflon-lined caps
- Vortex mixer
- Sonicator (optional)
- Sterile phosphate-buffered saline (PBS) or other aqueous buffer

Protocol:

- **Weighing:** Accurately weigh the desired amount of **16:0 Lyso PS** powder in a sterile glass vial. Perform this step quickly to minimize exposure to moisture.
- **Initial Dissolution:** Add a sufficient volume of anhydrous chloroform or methanol to the vial to completely dissolve the powder. For example, to prepare a 10 mg/mL stock solution, add 100 μ L of solvent to 1 mg of the powder.
- **Solvent Evaporation:** Gently evaporate the solvent under a stream of inert gas (argon or nitrogen). This will leave a thin film of the lipid at the bottom of the vial. Ensure all the solvent has been removed.
- **Resuspension:** Add the desired volume of sterile PBS or other aqueous buffer to the vial to achieve the final desired concentration.
- **Vortexing and Sonication:** Vortex the solution vigorously for several minutes to aid in the dissolution of the lipid film. If the solution remains cloudy or contains visible particles, sonicate in a water bath for 5-10 minutes.

- Storage: Store the stock solution at -20°C or -80°C in tightly sealed vials. For long-term storage, it is recommended to aliquot the stock solution to avoid repeated freeze-thaw cycles. Stock solutions in organic solvents should be stored at -20°C or below.[2] Aqueous solutions are not recommended for storage for more than one day.[3]

Preparation of Working Solutions

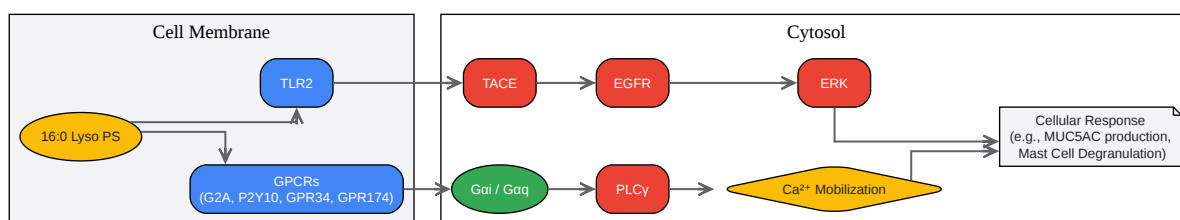
Protocol:

- Thaw the stock solution on ice.
- Dilute the stock solution to the desired final concentration using the appropriate cell culture medium or experimental buffer.
- Vortex the working solution gently before adding it to your experimental system.

Signaling Pathways and Experimental Workflows

16:0 Lyso PS Signaling Pathway

16:0 Lyso PS exerts its biological effects by activating specific G protein-coupled receptors (GPCRs), including G2A, P2Y10, GPR34, and GPR174, as well as Toll-like receptor 2 (TLR2). [6][7] Activation of these receptors can initiate various downstream signaling cascades.

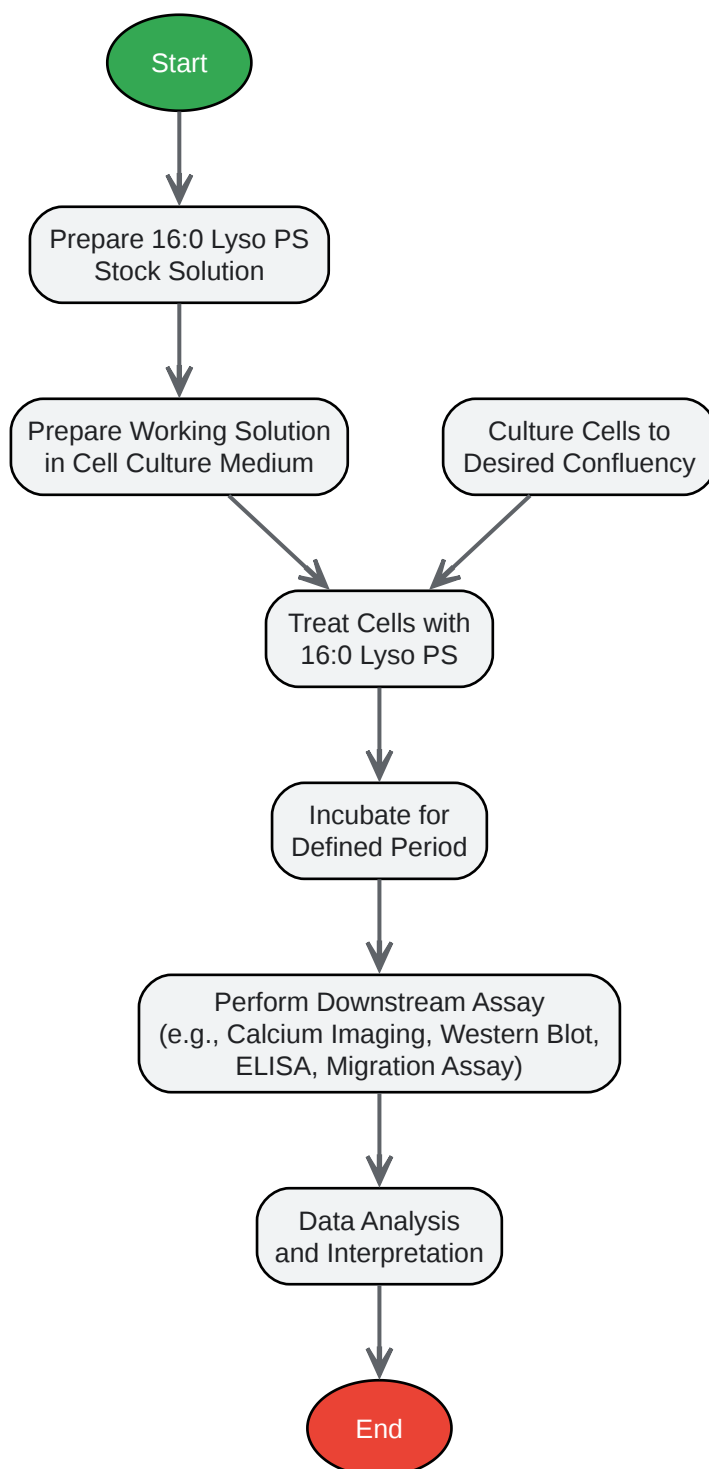


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Caption: Simplified signaling pathway of **16:0 Lyso PS**.

General Experimental Workflow for Cell-Based Assays

This diagram illustrates a typical workflow for studying the effects of **16:0 Lyso PS** on cultured cells.



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Caption: General workflow for cell-based experiments.

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